

Safety, handling, and MSDS for Methyl 3-amino-5-bromo-2-hydroxybenzoate

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Compound of Interest

Compound Name: Methyl 3-amino-5-bromo-2-hydroxybenzoate

Cat. No.: B176696

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An In-depth Technical Guide on **Methyl 3-amino-5-bromo-2-hydroxybenzoate**: Safety, Handling, and Synthesis

This technical guide provides a comprehensive overview of **Methyl 3-amino-5-bromo-2-hydroxybenzoate**, focusing on its safety, handling, and a detailed experimental protocol for its synthesis. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical research.

Chemical Identification

It is crucial to distinguish **Methyl 3-amino-5-bromo-2-hydroxybenzoate** from a similarly named compound, Methyl 3-amino-5-bromo-2-methylbenzoate. The presence of a hydroxyl (-OH) group versus a methyl (-CH₃) group at the 2-position of the benzoate ring significantly alters the chemical and toxicological properties. This guide is specific to the hydroxy variant.

Identifier	Methyl 3-amino-5-bromo-2-hydroxybenzoate
CAS Number	141761-82-2[1]
Molecular Formula	C ₈ H ₈ BrNO ₃
Molecular Weight	246.06 g/mol
Synonyms	3-Amino-5-bromo-2-hydroxybenzoic acid methyl ester

Safety and Handling

A comprehensive Material Safety Data Sheet (MSDS) for **Methyl 3-amino-5-bromo-2-hydroxybenzoate** is not readily available in public databases. Therefore, a conservative approach to handling is recommended, drawing upon general principles for substituted aminobenzoates and data from structurally similar compounds. The following information should be considered a guideline and not a substitute for a compound-specific risk assessment.

Hazard Classification (Inferred)

Based on data for analogous compounds like Methyl 3-amino-5-bromo-2-methylbenzoate, this chemical should be handled as potentially hazardous. Analogous compounds are classified as causing skin and serious eye irritation.[\[2\]](#) Some are also considered toxic if swallowed.[\[3\]](#)

Potential Hazards:

- Acute Toxicity (Oral): May be harmful or toxic if swallowed.[\[3\]](#)[\[4\]](#)
- Skin Irritation: May cause skin irritation.[\[2\]](#)[\[4\]](#)
- Eye Irritation: May cause serious eye irritation.[\[2\]](#)[\[4\]](#)
- Respiratory Irritation: May cause respiratory irritation.[\[4\]](#)[\[5\]](#)

Precautionary Measures and Personal Protective Equipment (PPE)

Given the potential hazards, stringent safety protocols should be followed.

Precautionary Statement Code	Description
P261	Avoid breathing dust/fume/gas/mist/vapors/spray. [4] [5]
P264	Wash skin thoroughly after handling. [2] [4]
P270	Do not eat, drink or smoke when using this product. [4]
P280	Wear protective gloves/protective clothing/eye protection/face protection. [2] [4]
P301 + P312	IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell. [4]
P302 + P352	IF ON SKIN: Wash with plenty of soap and water. [2] [5]
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. [2] [5]
P403 + P233	Store in a well-ventilated place. Keep container tightly closed. [4] [5]
P501	Dispose of contents/container to an approved waste disposal plant. [4] [5]

First Aid Measures

- Inhalation: Remove person to fresh air. If not breathing, give artificial respiration. Get medical attention if symptoms occur.[\[5\]](#)[\[6\]](#)
- Skin Contact: Wash off immediately with plenty of water for at least 15 minutes. If skin irritation persists, consult a physician.[\[5\]](#)[\[6\]](#)
- Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.[\[5\]](#)[\[6\]](#)

- Ingestion: Clean mouth with water and drink plenty of water afterwards. Get medical attention if symptoms occur.[\[5\]](#)[\[6\]](#)

Physical and Chemical Properties

Quantitative data for **Methyl 3-amino-5-bromo-2-hydroxybenzoate** is limited. The table below includes available data for the target compound and its close analogue, Methyl 3-amino-5-bromo-2-methylbenzoate, for reference.

Property	Methyl 3-amino-5-bromo-2-hydroxybenzoate	Methyl 3-amino-5-bromo-2-methylbenzoate (Analogue)
Physical State	Solid (inferred)	White to Light yellow to Light orange powder to crystal
Molecular Formula	C ₈ H ₈ BrNO ₃	C ₉ H ₁₀ BrNO ₂ [2]
Molecular Weight	246.06 g/mol	244.09 g/mol [2]
Melting Point	Not available	49.0 to 53.0 °C
Solubility	Not available	Soluble in Methanol
Storage Temperature	Not available	Room Temperature, recommended <15°C in a cool, dark place

Experimental Protocols

The following is a detailed methodology for the synthesis of **Methyl 3-amino-5-bromo-2-hydroxybenzoate** from Methyl 5-bromo-2-hydroxy-3-nitrobenzoate.

Synthesis of Methyl 3-amino-5-bromo-2-hydroxybenzoate[\[10\]](#)

This protocol details the reduction of a nitro group to an amine using activated iron powder.

Materials:

- Methyl 5-bromo-2-hydroxy-3-nitrobenzoate (138.02 g, 0.5 mol)

- Methanol (1000 mL)
- Activated iron powder (112 g, 2 mol)
- Saturated ammonium chloride solution (from 80 g NH_4Cl , 1.5 mol)
- Diatomaceous earth (200 g)
- Silica gel (80-100 mesh) for chromatography

Procedure:

- Reaction Setup: In a suitable reaction vessel, mix Methyl 5-bromo-2-hydroxy-3-nitrobenzoate (138.02 g) with methanol (1000 mL).
- Addition of Iron: Add activated iron powder (112 g) to the mixture in a single portion.
- Initiation of Reaction: Heat the reaction mixture to a gentle reflux.
- Addition of Catalyst: Slowly add a saturated solution of ammonium chloride (80 g in water) dropwise to the refluxing mixture.
- Reaction Monitoring: Maintain the reflux for 3 hours. Monitor the progress of the reaction using Thin Layer Chromatography (TLC).
- Work-up: Once the reaction is complete (as indicated by TLC), cool the mixture to room temperature.
- Filtration: Add diatomaceous earth (200 g) to the cooled mixture and filter through a suction funnel to obtain a black filtrate.
- Washing: Wash the solid residue thoroughly with hot methanol until no product is detected in the washings. Discard the black solid residue.
- Solvent Removal: Combine all the filtrates and remove the solvent by evaporation under reduced pressure.

- Purification: Purify the crude product by flash chromatography on a silica gel column (80-100 mesh).
- Final Product: The purified product, **Methyl 3-amino-5-bromo-2-hydroxybenzoate**, is obtained (yield: 96-85 g, 78%).

Visualizations

Logical Workflow for Safe Handling

The following diagram outlines the necessary steps and considerations for safely handling **Methyl 3-amino-5-bromo-2-hydroxybenzoate** in a laboratory setting.

Figure 1: Safe Handling Workflow

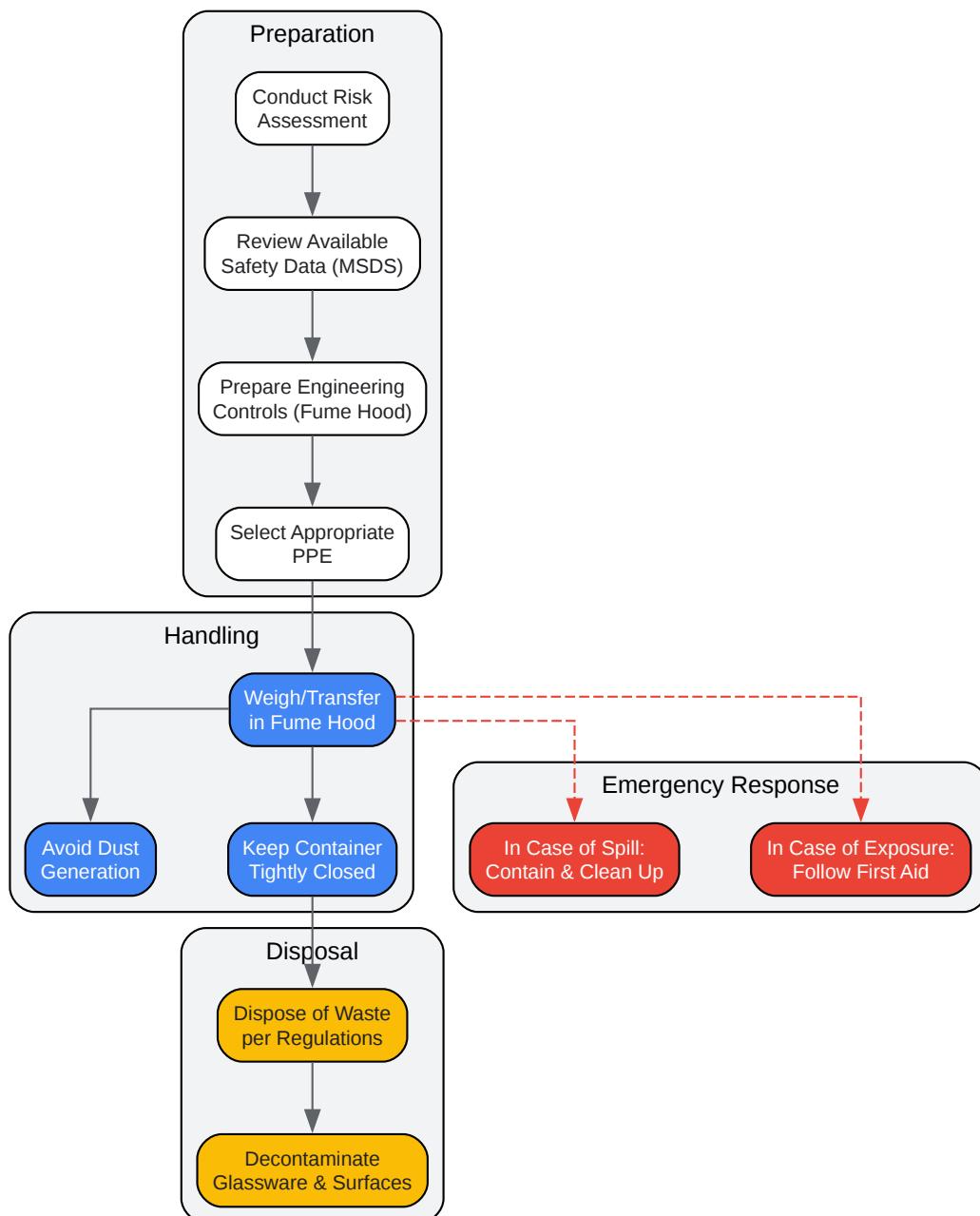
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Figure 1: Safe Handling Workflow

Experimental Workflow for Synthesis

This diagram illustrates the key stages in the synthesis of **Methyl 3-amino-5-bromo-2-hydroxybenzoate** as described in the protocol.

Figure 2: Synthesis Workflow

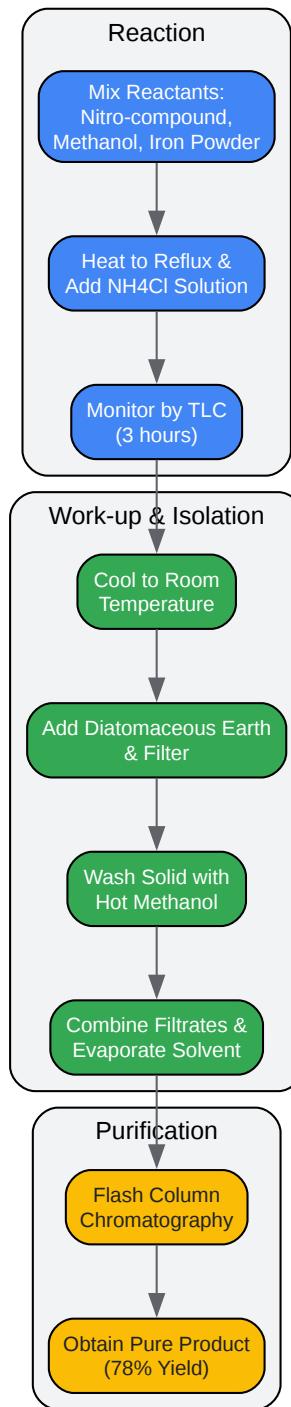
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Figure 2: Synthesis Workflow

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